

An In-depth Technical Guide on 4-(trans-4-Ethylcyclohexyl)phenol

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Compound of Interest

Compound Name: 4-(trans-4-Ethylcyclohexyl)phenol

Cat. No.: B1353535

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This guide provides essential physicochemical data for **4-(trans-4-ethylcyclohexyl)phenol**, a key intermediate in the synthesis of liquid crystal materials and a valuable component in the development of advanced polymers and pharmaceutical compounds.^{[1][2]} Its specific molecular structure contributes to desirable properties such as thermal stability and molecular alignment in high-performance applications.^[1]

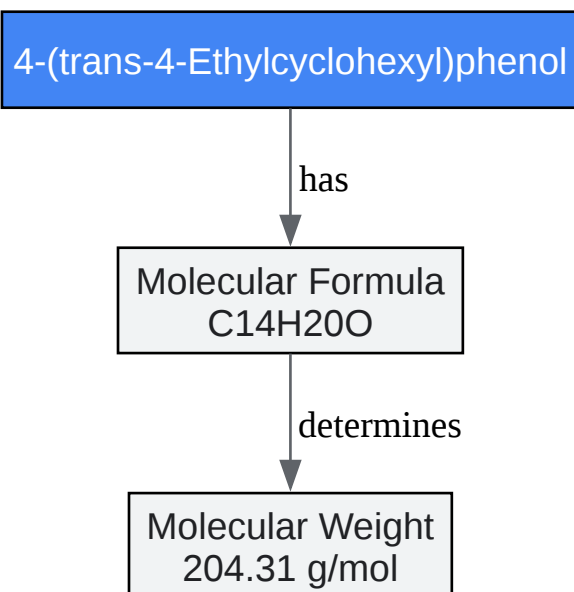
Physicochemical Properties

The fundamental molecular properties of **4-(trans-4-ethylcyclohexyl)phenol** are summarized below. This data is critical for researchers and drug development professionals for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C ₁₄ H ₂₀ O ^{[1][3][4]}
Molecular Weight	204.31 g/mol ^[5]
Alternate Molecular Weight	204.30800 g/mol ^[3]

Logical Relationship of Compound Properties

The following diagram illustrates the hierarchical relationship between the compound's nomenclature and its derived molecular properties.



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Caption: Relationship between compound name, formula, and molecular weight.

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